



Application Notes and Protocols for Commercially Available 2',3'-cGAMP ELISA Kits

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the quantification of 2',3'-cyclic guanosine monophosphate-adenosine monophosphate (2',3'-cGAMP) using commercially available Enzyme-Linked Immunosorbent Assay (ELISA) kits. 2',3'-cGAMP is a critical second messenger in the cGAS-STING pathway, which plays a pivotal role in innate immunity by detecting cytosolic DNA. The ability to accurately measure 2',3'-cGAMP levels is essential for studying infectious diseases, autoimmune disorders, and cancer immunotherapy.

Introduction

The cyclic GMP-AMP synthase (cGAS)-stimulator of interferon genes (STING) signaling pathway is a key component of the innate immune system responsible for detecting cytosolic double-stranded DNA (dsDNA), a danger signal associated with viral infections and cellular damage. Upon binding to dsDNA, cGAS synthesizes **2',3'-cGAMP**, which then binds to and activates STING. This activation leads to a signaling cascade culminating in the production of type I interferons and other inflammatory cytokines. Given its central role, the quantification of **2',3'-cGAMP** is a direct measure of cGAS activity and the initiation of the STING pathway.

Commercially available ELISA kits offer a sensitive and specific method for measuring 2',3'-cGAMP in a variety of biological samples, including cell lysates, tissue homogenates, plasma, and serum.[1][2][3] These kits are typically competitive ELISAs, where 2',3'-cGAMP in the sample competes with a labeled 2',3'-cGAMP conjugate for binding to a limited number of



specific antibodies. The resulting signal is inversely proportional to the amount of **2',3'-cGAMP** in the sample.[4][5]

Commercially Available 2',3'-cGAMP ELISA Kits: A Comparative Overview

Several manufacturers offer **2',3'-cGAMP** ELISA kits with varying specifications. The choice of kit may depend on the specific research application, required sensitivity, and sample type. Below is a summary of the key quantitative data for some of the available kits.

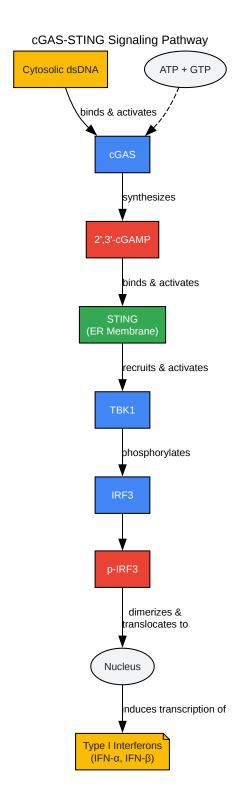
Manufact urer	Kit Name	Assay Type	Sensitivit y	Assay Range	Sample Types	Assay Duration
Cayman Chemical	2',3'- cGAMP ELISA Kit	Competitiv e	9.6 pg/mL (LLOD)	6.1 pg/mL - 100 ng/mL	Cell lysates, plasma, serum, tissue samples	2 hours or overnight
Arbor Assays	DetectX® 2',3'- cGAMP ELISA Kit	Competitiv e	0.048 pmol/mL	0.08 - 20 pmol/mL	Cell lysates, tissue extracts, tissue culture media, EDTA plasma	2.5 hours
Invitrogen (Thermo Fisher)	2'3'- Cyclic GAMP ELISA Kit	Competitiv e	0.048 pmol/mL	0.08 - 20 pmol/mL	Cell Lysate, Tissue Homogena te, Supernata nt	2.5 hours



Signaling Pathway

The following diagram illustrates the cGAS-STING signaling pathway, highlighting the central role of **2',3'-cGAMP**.







Preparation Prepare Plate (Pre-coated with Ab) Prepare Standards & Samples Assay Steps Add Standards/Samples, cGAMP-HRP Conjugate, & Primary Antibody Incubate (e.g., 2 hours at RT) Add TMB Substrate Incubate (e.g., 30 mins at RT) Data Acquisition & Analysis Read Absorbance (450 nm)

Competitive 2',3'-cGAMP ELISA Workflow

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